

Health and safety information for handling Tetrabromothiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrabromothiophene

Cat. No.: B189479

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An In-depth Technical Guide to the Health and Safety of Handling **Tetrabromothiophene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **Tetrabromothiophene** (CAS No. 3958-03-0). The information is compiled from various safety data sheets and chemical databases. It is intended to inform researchers, scientists, and drug development professionals of the potential hazards and to provide guidance on safe handling procedures.

Chemical Identification and Physical Properties

Tetrabromothiophene is a halogenated heterocyclic compound. Its physical and chemical properties are summarized in the table below.

Property	Value	References
Chemical Name	2,3,4,5-Tetrabromothiophene	[1]
CAS Number	3958-03-0	
Molecular Formula	C ₄ Br ₄ S	
Molecular Weight	399.72 g/mol	
Appearance	White to yellow or beige crystal or powder.[2]	[2]
Melting Point	116-118 °C	[3]
Boiling Point	326 °C	[3]
Solubility	Insoluble in water. Soluble in organic solvents like dichloromethane and chloroform.	[3][4]
Density	2.836 g/cm ³ (estimate)	[3]


Hazard Identification and Classification

Tetrabromothiophene is classified as a hazardous substance. The GHS classification is based on its potential to cause skin and eye irritation.

GHS Hazard Classification

Hazard Class	Category	References
Skin Corrosion/Irritation	Category 2	
Serious Eye Damage/Eye Irritation	Category 2A	
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed - based on aggregated data)	[1]
Acute Toxicity (Dermal)	Category 4 (Harmful in contact with skin - based on aggregated data)	[1]
Acute Toxicity (Inhalation)	Category 4 (Harmful if inhaled - based on aggregated data)	[1]

GHS Label Elements

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H302: Harmful if swallowed (aggregated data). [1] H312: Harmful in contact with skin (aggregated data). [1] H332: Harmful if inhaled (aggregated data). [1]

Precautionary Statements

A comprehensive list of precautionary statements is provided in the Safety Data Sheets.[\[5\]](#) Key recommendations include:

Type	Precautionary Statement
Prevention	P264: Wash skin thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P332+P313: If skin irritation occurs: Get medical advice/attention.P337+P313: If eye irritation persists: Get medical advice/attention.P362+P364: Take off contaminated clothing and wash it before reuse.
Storage	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Toxicological Information

Currently, specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **Tetrabromothiophene** are not readily available in the public domain. The hazard classification is based on qualitative assessments.

Experimental Protocols for Hazard Assessment

Detailed experimental protocols for the safety assessment of **Tetrabromothiophene** are not publicly available. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for testing chemical substances. The following are summaries of the likely methodologies used to assess skin and eye irritation.

OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This in vitro test is designed to predict the skin irritation potential of chemicals.

- Principle: A test chemical is applied topically to a reconstructed human epidermis model. The endpoint measured is cell viability, typically using the MTT assay.
- Methodology:
 - Reconstructed human epidermis tissue is cultured.
 - The test substance is applied to the surface of the tissue for a defined period (e.g., 60 minutes).
 - The substance is then removed by washing.
 - After a post-incubation period (e.g., 42 hours), cell viability is assessed by adding MTT solution. Viable cells convert the yellow MTT into a blue formazan product, which is then extracted and quantified spectrophotometrically.
 - A chemical is classified as an irritant if the tissue viability is reduced to $\leq 50\%$ of the negative control.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This in vivo test is used to assess the potential of a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically a rabbit), with the untreated eye serving as a control.
- Methodology:
 - A single dose of the test substance (e.g., 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the test animal.

- The eyes are examined and scored for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application.
- The reversibility of any observed effects is also assessed.
- The scores are used to classify the substance according to its irritation potential.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure to **Tetrabromothiophene**.

Personal Protective Equipment (PPE)

Type	Recommendation	References
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a laboratory coat.	
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.	

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Keep in a dark place.^[3]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	

Fire-Fighting Measures

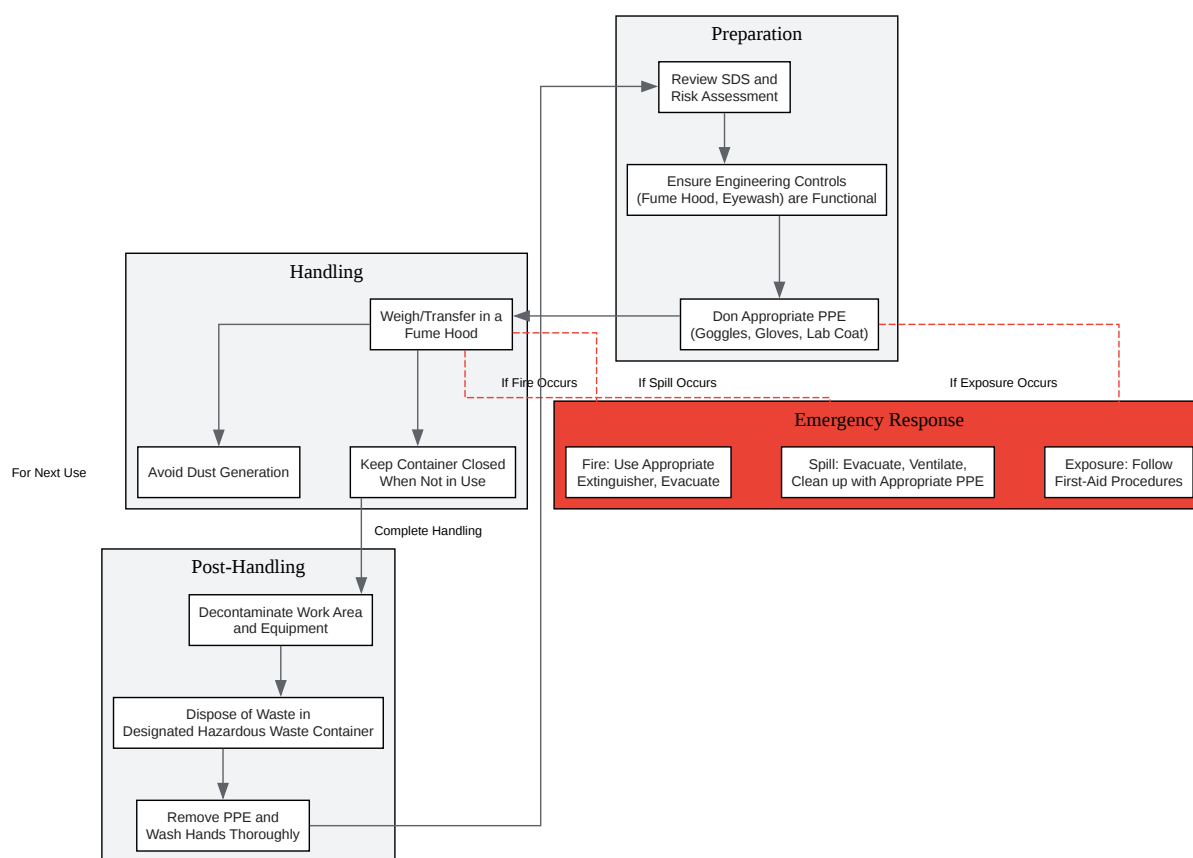
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions (carbon oxides, sulfur oxides, hydrogen bromide).
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid dust formation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Logical Workflow for Handling Tetrabromothiophene

The following diagram illustrates a logical workflow for the safe handling of **Tetrabromothiophene** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **Tetrabromothiophene**.

Reactivity and Stability

- **Reactivity:** The bromine atoms on the thiophene ring are good leaving groups and can participate in various cross-coupling and halogen-metal exchange reactions.[2]
- **Chemical Stability:** Stable under recommended storage conditions.
- **Conditions to Avoid:** Heat, flames, and sparks.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may decompose to produce carbon oxides, sulfur oxides, and hydrogen bromide.

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- To cite this document: BenchChem. [Health and safety information for handling Tetrabromothiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189479#health-and-safety-information-for-handling-tetrabromothiophene]

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